

Essential Guide to the Proper Disposal of Lturm34

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Compound of Interest

Compound Name: Lturm34

Cat. No.: B608666

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For laboratory professionals engaged in groundbreaking research and development, the safe handling and disposal of chemical compounds is paramount. This document provides a comprehensive, step-by-step guide to the proper disposal procedures for **Lturm34**, a potent and selective DNA-PK inhibitor. Adherence to these protocols is crucial for ensuring laboratory safety and environmental protection.

Lturm34: Key Chemical and Safety Data

A thorough understanding of a compound's properties is the foundation of its safe management. Below is a summary of key quantitative data for **Lturm34**.

Property	Value
Molecular Formula	C ₂₄ H ₁₈ N ₂ O ₃ S
Molecular Weight	414.5 g/mol
Appearance	Solid
Solubility	Soluble in DMSO (up to 50 mM)
Storage (Solid)	Store at +4°C
Storage (in DMSO)	Refer to specific product datasheet
Biological Activity	Potent DNA-PK inhibitor (IC ₅₀ = 34 nM)[1]

Experimental Protocols: Disposal Procedures

Given that **Lturm34** is an active pharmacological agent with antiproliferative properties, it should be treated as a hazardous chemical waste.^{[2][3]} The following procedures are based on standard laboratory practices for the disposal of such compounds.

Disposal of Solid **Lturm34** Waste:

- Collection:
 - Collect all solid waste contaminated with **Lturm34**, including unused compound, contaminated personal protective equipment (PPE) such as gloves and weighing paper, and any labware.
 - Place all solid waste into a dedicated, clearly labeled hazardous waste container. The container should be made of a material compatible with chemical waste.
- Labeling:
 - Label the hazardous waste container with "Hazardous Waste," the full chemical name "**Lturm34**," and the approximate quantity.
 - Include any relevant hazard symbols as required by your institution's safety protocols.
- Storage and Disposal:
 - Store the sealed hazardous waste container in a designated, secure area, away from incompatible materials.
 - Arrange for pickup and disposal by your institution's Environmental Health and Safety (EHS) department or a licensed chemical waste disposal contractor.

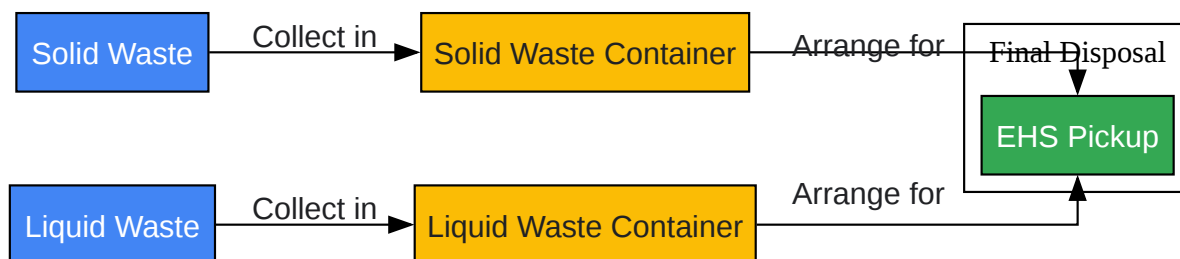
Disposal of **Lturm34** Solutions (e.g., in DMSO):

- Collection:
 - Collect all liquid waste containing **Lturm34**, including unused stock solutions, experimental solutions, and solvent rinses of contaminated glassware.

- Use a dedicated, leak-proof, and clearly labeled hazardous waste container for liquid waste.
- Labeling:
 - Label the liquid hazardous waste container with "Hazardous Waste," the full chemical name "**Lturm34**," the solvent used (e.g., DMSO), and the estimated concentration and volume.
 - Ensure the label is securely attached and legible.
- Storage and Disposal:
 - Store the sealed liquid waste container in secondary containment to prevent spills.
 - Store in a well-ventilated, designated hazardous waste accumulation area.
 - Contact your institution's EHS for collection and disposal. Do not pour **Lturm34** solutions down the drain.

Visualizing the Disposal Workflow

To further clarify the proper disposal pathway for **Lturm34**, the following workflow diagram has been created.



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Caption: **Lturm34** Disposal Workflow

This guide is intended to provide essential information for the safe disposal of **Lturm34**. Always consult your institution's specific safety guidelines and your Safety Data Sheet (SDS) for the most accurate and compliant procedures. By following these protocols, you contribute to a safer research environment for yourself, your colleagues, and the broader community.

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References

- 1. LTURM 34 (CAS 1879887-96-3): R&D Systems [[rndsystems.com](https://rnds.com)]
- 2. medchemexpress.com [medchemexpress.com]
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